

Technical Support Center: Suzuki-Miyaura Reactions of Halogenated Anilines

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Compound of Interest

Compound Name: 2-Bromo-6-iodo-4-(trifluoromethyl)aniline

Cat. No.: B1331603

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Welcome to the technical support center for Suzuki-Miyaura reactions involving halogenated anilines. This resource is designed for researchers, scientists, and professionals in drug development, providing targeted troubleshooting guidance and frequently asked questions to enhance the success of your synthetic endeavors.

Troubleshooting Guide

This guide addresses common issues encountered during the Suzuki-Miyaura coupling of halogenated anilines, offering systematic approaches to identify and resolve these challenges.

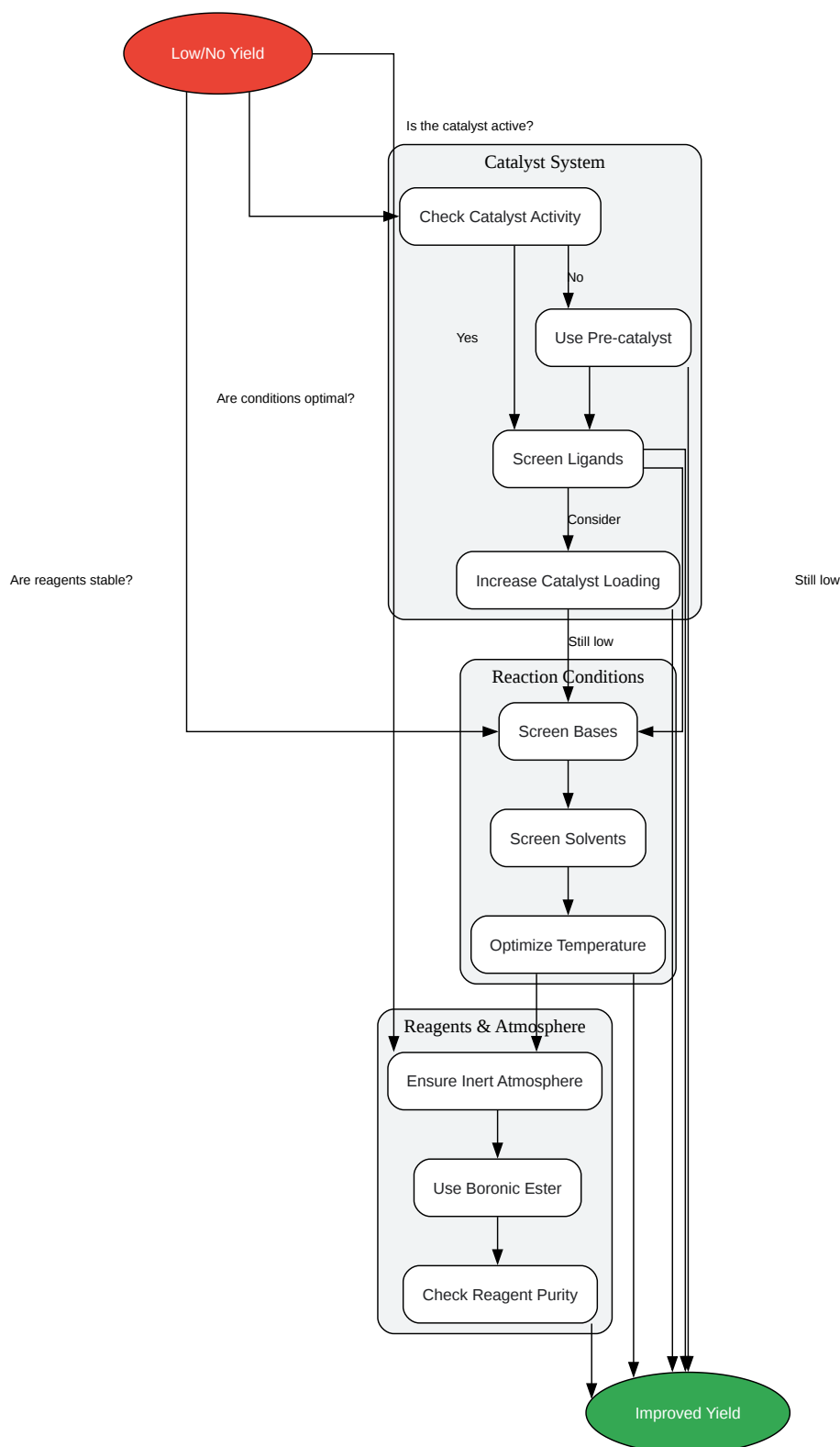
Low or No Yield

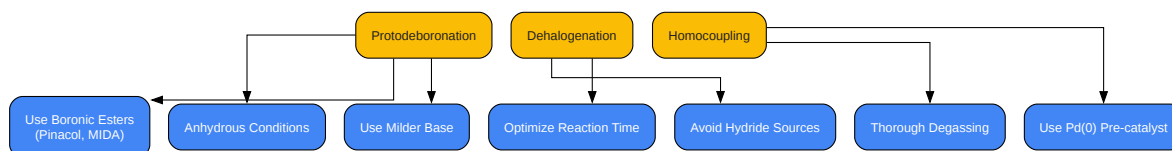
Question: My Suzuki-Miyaura reaction with a halogenated aniline is resulting in a low yield or failing completely. What are the common causes and how can I troubleshoot this?

Answer:

Low yields in Suzuki-Miyaura reactions with halogenated anilines are frequently due to the challenging nature of the substrates. The electron-donating amino group can decrease the reactivity of the carbon-halogen bond towards oxidative addition, and the lone pair of electrons on the nitrogen can coordinate with the palladium catalyst, leading to inhibition or deactivation. [1] A systematic approach to troubleshooting is recommended.

Troubleshooting Workflow for Low Yield Reactions





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References

- 1. benchchem.com [benchchem.com]
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